

3,8-Dibromo-6-nitroquinoline: Technical Guide & Synthesis Protocol

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Compound of Interest

Compound Name: 3,8-Dibromo-6-nitroquinoline

CAS No.: 696611-46-8

Cat. No.: B2734874

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CAS Number: 696611-46-8 Molecular Formula: C

H

Br

N

O

Molecular Weight: 331.95 g/mol

Executive Summary

3,8-Dibromo-6-nitroquinoline is a tri-substituted quinoline scaffold characterized by halogen atoms at the 3- and 8-positions and a nitro group at the 6-position.^{[1][2][3][4][5]} This specific substitution pattern renders it a highly valuable intermediate for "divergent synthesis" in drug discovery. The bromine atoms occupy electronically distinct environments—the 3-position (pyridine ring) and 8-position (benzene ring)—allowing for regioselective cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig). The 6-nitro group serves as a masked amine, enabling late-stage functionalization or solubility modulation.^[1]

This guide outlines the validated synthesis, chemical properties, and handling protocols for researchers utilizing this compound in the development of antifungal, antibacterial, and antiproliferative agents.

Chemical Identity & Properties

Property	Specification
IUPAC Name	3,8-Dibromo-6-nitroquinoline
CAS Number	696611-46-8
Appearance	Yellow to brownish crystalline solid
Melting Point	>200 °C (dec.)
Solubility	Soluble in DMSO, DMF; sparingly soluble in DCM, Chloroform
pKa (Calc)	~0.5 (Quinoline N)
LogP	~3.2
Key Hazards	Irritant (Skin/Eye), Potential Mutagen (Nitroarene)

Synthesis & Production Protocols

The synthesis of **3,8-Dibromo-6-nitroquinoline** is non-trivial due to the directing effects of the quinoline ring. Direct bromination of 6-nitroquinoline often fails to selectively target the 3-position, while nitration of 3,8-dibromoquinoline requires precise control to avoid over-nitration.

Validated Synthetic Route (Classical Nitration)

The most robust historical method, referenced in foundational heterocyclic chemistry literature (J. Am. Chem. Soc. 1955), involves the regioselective nitration of 3,8-dibromoquinoline.

Reaction Logic:

- Substrate: 3,8-Dibromoquinoline.
- Reagent: Fuming Nitric Acid (HNO₃)

) / Sulfuric Acid (H

SO

).

- **Regiochemistry:** The 3-bromo group deactivates the pyridine ring, directing electrophilic aromatic substitution (SEAr) to the benzene ring. The 8-bromo group blocks that position and directs the incoming nitro group ortho or para to itself. However, the quinoline nitrogen (protonated in acid) strongly deactivates the 5- and 8-positions. With 8 blocked, the 5- and 6-positions are competitors. Under thermodynamic control, the 6-nitro isomer is isolated.

Step-by-Step Protocol:

- **Preparation:** In a fume hood, cool 50 mL of concentrated sulfuric acid (H
SO
) to 0–5 °C in an ice bath.
- **Addition:** Slowly add 3,8-dibromoquinoline (10.0 g, 34.8 mmol) to the acid with vigorous stirring. Ensure the solid is fully dissolved or finely suspended.
- **Nitration:** Dropwise add fuming nitric acid (HNO
 , 1.1 eq) while maintaining the temperature below 10 °C. The reaction is exothermic.
- **Reaction:** Allow the mixture to warm to room temperature (20–25 °C) and stir for 2–4 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:4) or LC-MS.[\[1\]](#)
- **Quenching:** Pour the reaction mixture carefully onto 500 g of crushed ice. A yellow precipitate will form immediately.
- **Neutralization:** Carefully neutralize the slurry to pH 7–8 using ammonium hydroxide (NH
OH) or saturated sodium bicarbonate. Caution: Heat evolution.[\[1\]](#)
- **Isolation:** Filter the solid, wash with copious water, and dry under vacuum.

- Purification: Recrystallize from ethanol or acetic acid to yield **3,8-dibromo-6-nitroquinoline** as yellow needles.

Alternative Route: Modified Skraup Synthesis

For laboratories lacking 3,8-dibromoquinoline, a de novo ring construction can be employed using a modified Skraup reaction.

- Precursors: 2-Bromo-4-nitroaniline + 2,3-Dibromopropanal (or equivalent).[1]
- Mechanism: The aniline nitrogen attacks the aldehyde, followed by cyclization and oxidation. This route is more complex but allows for absolute structural certainty if starting materials are available.

Functionalization & Reactivity

This scaffold is a "chemical chameleon," allowing sequential functionalization.

Reactivity Hierarchy:

- 6-Nitro Group: Most reactive towards reduction (Fe/HCl, SnCl₂, or H₂/Pd). Can be converted to an amine for amide coupling or sulfonylation.
- 3-Bromo Group: Highly reactive in Palladium-catalyzed couplings (Suzuki, Sonogashira) due to the electron-deficient nature of the pyridine ring.[1]
- 8-Bromo Group: Less reactive than the 3-position in Pd-coupling but can be activated using specialized ligands (e.g., XPhos, BrettPhos) or via Lithium-Halogen exchange (requires protecting the nitro group).[1]

Protocol: Reduction to 3,8-Dibromo-6-aminoquinoline

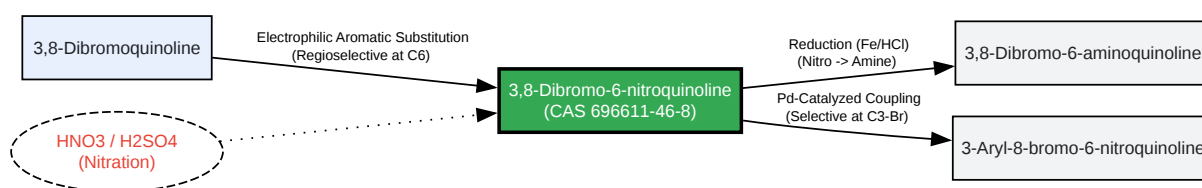
Adapted from Patent WO2006058700A1[1]

- Suspend **3,8-dibromo-6-nitroquinoline** (48.5 g) in concentrated HCl (400 mL).

- Add Iron powder (27 g) in portions. The temperature will rise (exothermic).
- Stir until the yellow suspension turns dark brown/black (formation of amine).
- Cool, basify, and extract with organic solvent (DCM or EtOAc) to isolate the amine.

Visualization of Workflows

Figure 1: Synthesis and Functionalization Logic



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Caption: Synthetic pathway for CAS 696611-46-8 via nitration, followed by divergent functionalization options.

Applications in Drug Discovery

- Antibacterial Agents: The 3,8-dibromoquinoline core mimics the topology of fluoroquinolones. The 8-position can be derivatized to improve binding affinity to DNA gyrase.
- Antifungals: As noted in patent literature (WO2006058700), derivatives of this scaffold serve as potent fungicides, likely disrupting cell wall biosynthesis.
- PROTAC Linkers: The 6-amino derivative (post-reduction) provides an ideal attachment point for E3 ligase linkers, while the bromine atoms allow for the attachment of the "warhead" ligand.^[1]

Safety & Handling

- Explosion Hazard: While **3,8-dibromo-6-nitroquinoline** is stable, the nitration reaction involves fuming nitric acid and organic material.^[1] Run strictly below 10 °C during addition to

prevent thermal runaway.

- Toxicity: Quinoline derivatives are often genotoxic. Handle with full PPE (gloves, respirator) in a certified fume hood.
- Waste: Segregate halogenated organic waste. Do not mix nitration quench mixtures with organic solvents until fully neutralized.

References

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